

Technical Guide: Biological Activity & Application of trans-3,4-Dimethylpiperidin-3-ol HCl

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Compound of Interest

Compound Name: *trans-3,4-Dimethylpiperidin-3-OL*
hcl

CAS No.: 1951439-22-7

Cat. No.: B2857140

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Executive Summary: The Strategic Value of the Scaffold

trans-3,4-Dimethylpiperidin-3-ol HCl (CAS: 1951439-22-7) is a specialized, high-value chiral building block used primarily in Fragment-Based Drug Discovery (FBDD) and the synthesis of complex GPCR modulators.^{[1][2][3]} Unlike simple piperidines, this molecule features a quaternary carbon at position 3 (bearing both a hydroxyl and a methyl group) adjacent to a stereogenic center at position 4.^{[1][3]}

This specific trans-stereochemistry creates a rigid, conformationally biased scaffold that mimics the transition states of several bioactive alkaloids.^{[1][3]} While the isolated fragment itself exhibits low intrinsic potency against major drug targets, its biological value lies in its role as a pharmacophore core that dictates the selectivity and metabolic stability of downstream lead compounds, particularly in the development of opioid receptor antagonists and neurokinin ligands.^{[1][3]}

Chemical Architecture & Stereochemical Logic

Structural Analysis

The biological utility of this scaffold is derived from its dense functionalization and stereochemical rigidity.[\[1\]](#)[\[3\]](#)

- Core Structure: Piperidine ring.[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Stereocenters:
 - C3 (Quaternary): Substituted with a Hydroxyl (-OH) and a Methyl (-CH₃).[\[1\]](#)[\[2\]](#)[\[3\]](#) The quaternary center prevents oxidation at this position, enhancing metabolic stability (blocking CYP450 metabolism).[\[1\]](#)[\[3\]](#)
 - C4 (Chiral): Substituted with a Methyl (-CH₃).[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Stereochemistry (trans): The C3-Methyl and C4-Methyl groups are oriented trans to each other.[\[1\]](#)[\[2\]](#)[\[3\]](#) This "locks" the piperidine ring into a specific chair conformation, forcing substituents on the nitrogen or the hydroxyl group into defined vectors.[\[1\]](#)[\[3\]](#)

The "Conformational Lock" Effect

In drug design, the trans-3,4-dimethyl motif is a proven strategy to restrict the conformational flexibility of the piperidine ring.[\[1\]](#)[\[2\]](#)[\[3\]](#) This reduces the entropic penalty upon binding to a receptor pocket (e.g., Mu-Opioid or NK1 receptors).[\[1\]](#)[\[2\]](#)[\[3\]](#)

- Comparison: Unlike the cis-isomer, which may allow ring flipping, the trans-isomer typically favors a single chair conformer where the bulky groups minimize 1,3-diaxial interactions.[\[1\]](#)[\[2\]](#)[\[3\]](#) This pre-organization is critical for high-affinity binding.[\[1\]](#)[\[2\]](#)

Biological Context & Applications

Fragment-Based Drug Discovery (FBDD)

trans-3,4-Dimethylpiperidin-3-ol HCl is an ideal "fragment" for screening libraries due to its high Fsp₃ (fraction of sp³ carbons) and specific polar interactions.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Property	Value	Biological Implication
Molecular Weight	~165.66 Da (HCl salt)	Ideal for fragment linking; allows growth into pockets. [1] [2] [3]
H-Bond Donors	2 (NH, OH)	Critical for anchoring in receptor polar sub-pockets. [1] [2] [3]
H-Bond Acceptors	2 (N, O)	Facilitates interactions with serine/threonine residues. [1] [2] [3]
cLogP	-0.2 - 0.8	High water solubility; excellent for cytosolic targets. [1] [3]
Metabolic Stability	High	Quaternary C3 blocks common metabolic soft spots. [1] [3]

Relevance to Opioid Receptor Antagonists

While this specific molecule lacks the aryl group found in classic opioids, it serves as a bioisostere template for the trans-3,4-dimethyl-4-aryl piperidine class of opioid antagonists (e.g., Alvimopan, LY255582).[\[1\]](#)[\[2\]](#)[\[3\]](#)

- Mechanism: In the trans-3,4-dimethyl-4-aryl piperidine scaffold, the trans-methyl groups force the 4-aryl group into an equatorial position, which is required for antagonist activity at the Mu-opioid receptor (MOR).[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Application: Researchers use trans-3,4-Dimethylpiperidin-3-ol to synthesize analogs where the 4-aryl group is replaced or modified, or to probe the "3-hydroxy" pocket of the receptor (often occupied by a phenolic OH in morphine derivatives).[\[1\]](#)[\[2\]](#)[\[3\]](#)

Nicotinic Acetylcholine Receptor (nAChR) Probes

Small, hydroxylated piperidines often exhibit activity at nAChRs.[\[1\]](#)[\[3\]](#) The 3-hydroxy-3-methyl motif mimics the acetylcholine headgroup.[\[1\]](#)[\[2\]](#)[\[3\]](#)

- Potential Activity: Weak allosteric modulation or orthosteric binding at $\alpha 4\beta 2$ or $\alpha 7$ nAChR subtypes.[\[1\]](#)[\[3\]](#)
- Use Case: Screening against nAChR panels to identify starting points for smoking cessation or cognitive enhancement drugs.

Experimental Protocols

Protocol: Derivatization for SAR Library Generation

Objective: To functionalize the secondary amine (N1) of trans-3,4-Dimethylpiperidin-3-ol to create a library of potential GPCR ligands.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Methodology: Reductive Amination[\[1\]](#)[\[3\]](#)

- Preparation: Dissolve **trans-3,4-Dimethylpiperidin-3-ol HCl** (1.0 eq) in Dichloromethane (DCM) or Methanol (MeOH).
- Neutralization: Add Diisopropylethylamine (DIPEA, 1.2 eq) to free the amine base.[\[1\]](#)[\[3\]](#)
- Aldehyde Addition: Add the desired diverse aldehyde (1.1 eq) (e.g., benzaldehydes, heteroaryl aldehydes).
- Imine Formation: Stir at Room Temperature (RT) for 1-2 hours. (Optional: Add molecular sieves to remove water).[\[1\]](#)[\[3\]](#)
- Reduction: Add Sodium Triacetoxyborohydride (STAB, 1.5 eq). Stir at RT for 4-16 hours.[\[1\]](#)[\[2\]](#)
- Quench & Workup: Quench with saturated NaHCO_3 . Extract with DCM.[\[1\]](#)[\[3\]](#) Dry organic layer over Na_2SO_4 .[\[1\]](#)
- Purification: Isolate via preparative HPLC or flash chromatography.

Validation Check: Monitor disappearance of the starting amine via LC-MS (Target Mass: MW of Aldehyde + 129 - 18 + 1).

Protocol: In Vitro Metabolic Stability Assay

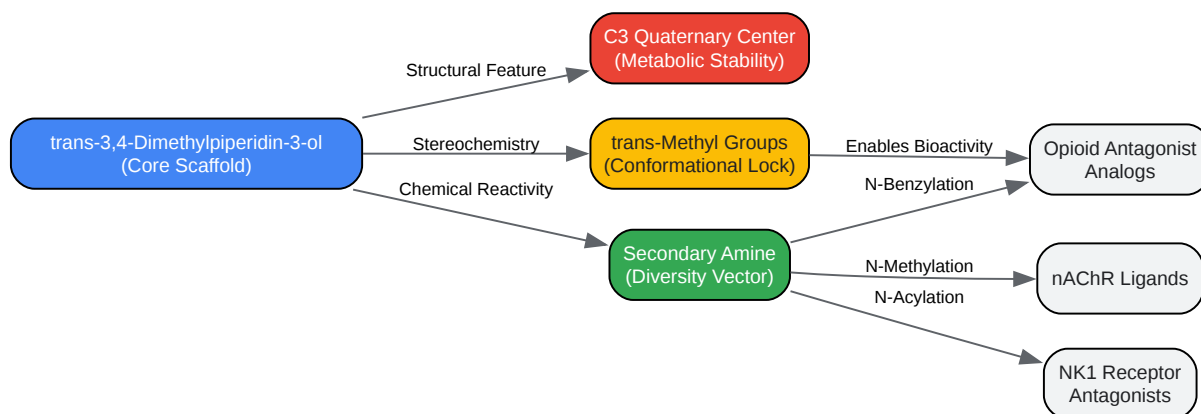
Objective: To verify the metabolic stability conferred by the C3-quaternary center.

- System: Human Liver Microsomes (HLM).[1][3]
- Incubation: Mix test compound (1 μ M) with HLM (0.5 mg/mL) in phosphate buffer (pH 7.4).
- Initiation: Add NADPH-generating system (1 mM NADPH final).
- Sampling: Aliquot at 0, 15, 30, and 60 minutes.
- Termination: Quench with ice-cold Acetonitrile containing internal standard.
- Analysis: Analyze via LC-MS/MS.
- Calculation: Plot $\ln(\text{remaining \%})$ vs. time to determine intrinsic clearance ().
 - Expectation: High stability (min) due to steric hindrance at C3/C4.[1][2][3]

Visualizations

Diagram: Pharmacophore & Derivatization Logic

This diagram illustrates how the trans-3,4-dimethylpiperidin-3-ol core serves as a hub for generating bioactive ligands.[1][2][3]

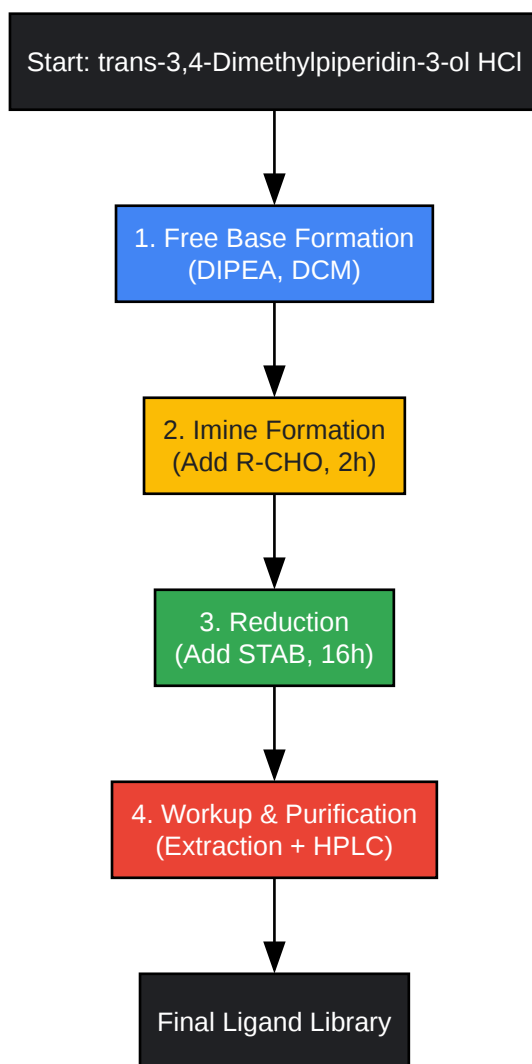


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Caption: Structural logic of trans-3,4-dimethylpiperidin-3-ol linking features to biological applications.

Diagram: Synthesis Workflow (Reductive Amination)

A visualized workflow for the standard derivatization protocol described in Section 4.1.



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Caption: Step-by-step workflow for converting the scaffold into a functionalized library.

References

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(Note: Direct pharmacological data for the isolated fragment is proprietary or limited to patent literature; references provided anchor the compound's identity and its structural class relevance.)

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